

An In-depth Technical Guide to Solvent Blue 59: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Solvent blue 59

Cat. No.: B3430289

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Solvent Blue 59**, an anthraquinone-based solvent dye. Tailored for researchers, scientists, and professionals in drug development, this document delves into the dye's molecular structure, spectroscopic profile, and practical applications, including a detailed protocol for dyeing polyester fibers.

Core Chemical Identity and Structure

Solvent Blue 59, also known by its IUPAC name 1,4-bis(ethylamino)anthracene-9,10-dione, is a synthetic dye belonging to the anthraquinone class.^[1] Its core structure is the tricyclic aromatic system of anthraquinone, substituted with two ethylamino groups at the 1 and 4 positions. This specific substitution pattern is responsible for its characteristic brilliant blue color.

Key Identifiers:

Identifier	Value
CAS Number	6994-46-3
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₂
Molecular Weight	294.35 g/mol ^[1]
Synonyms	Sudan Blue, Atlasol Blue 2N, C.I. 61552, C.I. Solvent Blue 105 ^[2]

The chemical structure of **Solvent Blue 59** can be represented as follows:

Caption: Chemical structure of **Solvent Blue 59**.

Physicochemical and Spectroscopic Properties

The properties of **Solvent Blue 59** are dictated by its anthraquinone core and the presence of the ethylamino substituents. These groups act as auxochromes, shifting the absorption spectrum of the molecule into the visible region and thus imparting its blue color.

Physical and Chemical Properties:

Property	Value	Source
Appearance	Blue powder	[2]
Melting Point	215-217 °C	
Solubility	Soluble in organic solvents, insoluble in water	[2]
Heat Stability	Efficiently stable for use in polycarbonates and thermoplastic polyesters	[3]

Spectroscopic Data:

- UV-Vis Absorption: **Solvent Blue 59** exhibits an absorbance peak at 252 nm.[4]
- NMR and IR Spectra: 1D NMR and FTIR spectral data for **Solvent Blue 59** are available in the PubChem database, which can be valuable for structural confirmation and analysis.[5]

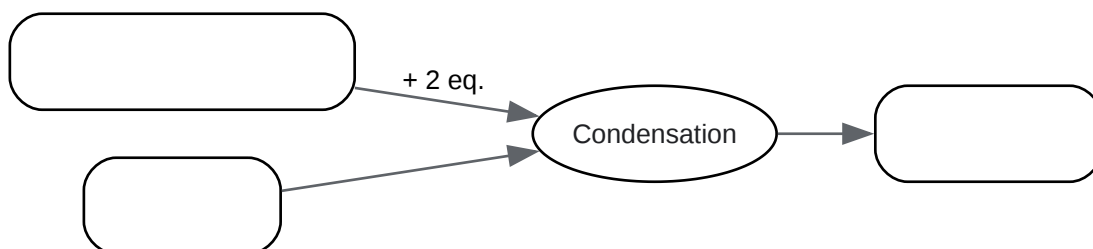
Synthesis and Manufacturing

The synthesis of **Solvent Blue 59** can be achieved through two primary manufacturing methods:[6]

- Condensation of 1,4-dihydroxyanthracene-9,10-dione with two equivalents of ethanamine.

- Condensation of 1,4-diaminoanthraquinone with chloroethane or bromoethane.[6]

The following diagram illustrates the general synthetic pathway from 1,4-diaminoanthraquinone:



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Caption: Synthetic route to **Solvent Blue 59**.

Applications in Research and Industry

Solvent Blue 59 is a versatile dye with applications spanning various industrial and research fields. Its excellent solubility in organic solvents and good stability make it a preferred choice for coloring a range of materials.[7]

Key Applications:

- **Plastics and Polymers:** It is widely used to impart a brilliant blue color to plastics such as polystyrene, polycarbonates, and thermoplastic polyesters.[3]
- **Textiles:** **Solvent Blue 59** is employed in the dyeing of synthetic fibers.[7]
- **Inks and Coatings:** Its solubility and color intensity make it suitable for use in printing inks and various coatings.[2]
- **Biological Staining:** In laboratory settings, it can be used as a staining agent for biological samples to aid in the visualization of cellular structures.[7]
- **Organic Electronics:** Researchers are exploring the potential of **Solvent Blue 59** and related anthraquinone derivatives in the development of new materials for organic electronics and photonic devices.[7]

Experimental Protocol: Dyeing of Polyester (PET) Fabric

This protocol provides a representative method for dyeing polyester fabric with **Solvent Blue 59**, based on general procedures for disperse dyes. This should be considered a starting point, and optimization may be necessary depending on the specific equipment and substrate.

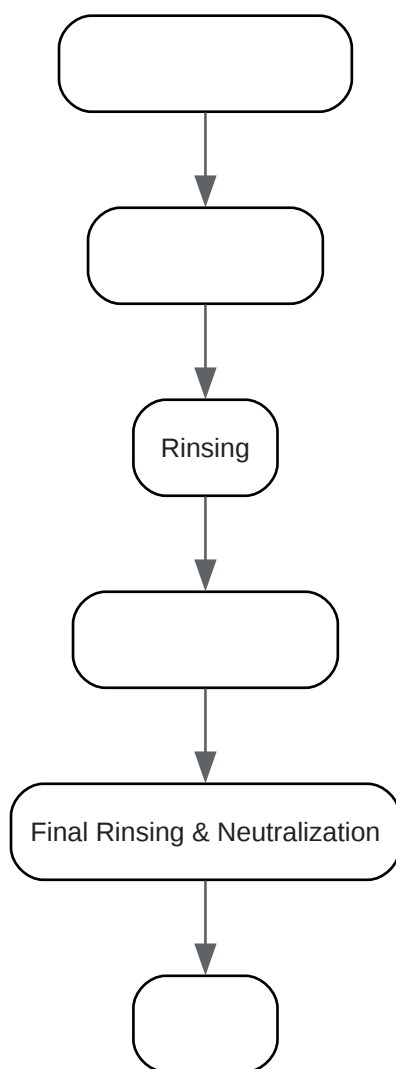
Materials and Equipment:

- Polyester fabric, pre-washed to remove any sizing or finishing agents
- **Solvent Blue 59** (C.I. **Solvent Blue 59**)
- Dispersing agent (e.g., a lignosulfonate-based or naphthalene sulfonate-based product)
- Acetic acid (to adjust pH)
- High-temperature, high-pressure (HTHP) dyeing apparatus
- Beakers, graduated cylinders, and a magnetic stirrer
- Spectrophotometer for color measurement (optional)

Procedure:

- Dye Bath Preparation:
 - Calculate the required amount of **Solvent Blue 59** based on the weight of the fabric (e.g., 1% on weight of fiber, owf).
 - Prepare a dispersion of the dye by pasting it with a small amount of a dispersing agent and then adding warm water (40-50°C) with continuous stirring.
 - Fill the dyeing vessel with the required volume of water (liquor ratio, e.g., 1:10).
 - Add the dye dispersion to the bath.
 - Add a dispersing agent to the dye bath (e.g., 1 g/L).

- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Process:
 - Introduce the pre-wetted polyester fabric into the dye bath at room temperature.
 - Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.
 - Maintain the temperature at 130°C for 45-60 minutes to allow for dye penetration and fixation within the polyester fibers.
 - Cool the dye bath to 70-80°C.
- Rinsing and Reduction Clearing:
 - Drain the dye bath and rinse the fabric with hot water.
 - Prepare a reduction clearing bath containing:
 - Sodium hydrosulfite (2 g/L)
 - Sodium hydroxide (2 g/L)
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed surface dye.
 - Rinse the fabric thoroughly with hot water and then cold water.
- Neutralization and Drying:
 - Neutralize the fabric in a bath containing a small amount of acetic acid.
 - Rinse with cold water.
 - Dry the dyed fabric.



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Caption: Workflow for dyeing polyester with **Solvent Blue 59**.

Safety and Handling

Solvent Blue 59 should be handled in accordance with standard laboratory safety procedures. It is advisable to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, to prevent skin and eye contact. The dye should be used in a well-ventilated area or under a fume hood to avoid inhalation of the powder. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.

Conclusion

Solvent Blue 59 is a scientifically and industrially significant anthraquinone dye with a well-defined chemical structure and a range of valuable properties. Its brilliant blue color, excellent solubility in organic media, and good stability make it a versatile colorant for plastics, textiles, and inks. Furthermore, its potential applications in advanced materials research highlight its continued importance in the field of chemical sciences. This guide provides a foundational understanding of **Solvent Blue 59** for researchers and professionals, enabling its effective and safe application in various technical endeavors.

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